

Navigating the Kinome: A Comparative Guide to the Off-Target Effects of Dasatinib

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2,3-Dihydrobenzo[b][1,4]dioxin-6-yl)propan-2-one

CAS No.: 15033-65-5

Cat. No.: B171476

[Get Quote](#)

For researchers and drug development professionals, the promise of targeted therapies is often tempered by the reality of off-target effects. Dasatinib, a potent second-generation tyrosine kinase inhibitor (TKI), stands as a prime example of this duality. While highly effective in treating chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL) by targeting the BCR-ABL fusion protein, its broader kinase inhibition profile leads to a range of clinical side effects. This guide provides an in-depth, objective comparison of Dasatinib's performance against its alternatives, supported by experimental data, to aid in the rational design and application of kinase inhibitors.

Dasatinib: On-Target Efficacy and the Rationale for Use

Dasatinib's primary therapeutic action lies in its potent inhibition of the BCR-ABL kinase, the constitutively active tyrosine kinase that drives the proliferation of leukemia cells in CML and Ph+ ALL.[1] It is also a potent inhibitor of the SRC family kinases (SFKs), including SRC, LCK, YES, and FYN.[2] This dual SRC/ABL inhibition contributes to its high efficacy, often leading to faster and deeper molecular responses compared to the first-generation TKI, Imatinib.[3]

Dasatinib is designed to bind to both the active and inactive conformations of the ABL kinase domain, allowing it to overcome many of the resistance mutations that affect Imatinib.^[1]

However, the therapeutic potency of Dasatinib is intrinsically linked to its polypharmacology. Its activity extends beyond BCR-ABL and SFKs to a host of other kinases, leading to a complex off-target profile that underpins many of its clinical adverse events.

Unveiling the Off-Target Landscape: A Kinome-Wide Perspective

To understand the full spectrum of Dasatinib's activity, a comprehensive analysis of its interactions across the human kinome is essential. Kinome scanning technologies, such as the KINOMEscan™ platform, provide a quantitative measure of a compound's binding affinity to a large panel of kinases. This is typically expressed as the dissociation constant (K_d), where a lower value indicates a stronger binding interaction.

Below is a comparative overview of the kinome profiles of Dasatinib, Imatinib, and Nilotinib, highlighting their primary targets and significant off-targets.

Table 1: Comparative Kinome Profiling of Dasatinib, Imatinib, and Nilotinib (Selected Kinases)

Kinase Target	Dasatinib (Kd, nM)	Imatinib (Kd, nM)	Nilotinib (Kd, nM)	Associated Potential Off-Target Effect (Dasatinib)
Primary Targets				
ABL1	0.8	37	22	On-target efficacy
SRC	0.5	>10,000	>10,000	On-target efficacy, potential for bleeding due to platelet dysfunction
LCK	1.1	>10,000	>10,000	Immunomodulation
YES1	0.6	>10,000	>10,000	On-target efficacy
Key Off-Targets				
c-KIT	12	110	130	Gastrointestinal toxicity, fluid retention
PDGFR α	28	130	180	Fluid retention, cardiovascular events
PDGFR β	1.6	680	690	Pleural effusion, periorbital edema
EPHA2	1.7	>10,000	>10,000	-
DDR1	3.6	3,100	24	-
RAF1 (c-Raf)	6.3	>10,000	>10,000	Cardiovascular toxicity

Note: Kd values are compiled from various sources and are intended for comparative purposes. Actual values may vary depending on the specific assay conditions.

This data reveals that while all three TKIs potently inhibit BCR-ABL, Dasatinib exhibits a much broader and more potent off-target inhibition profile, particularly against SFKs and PDGFR β . This promiscuity is a double-edged sword, contributing to its efficacy against certain Imatinib-resistant mutations but also being the primary driver of its characteristic side effects.

Linking Off-Targets to Clinical Manifestations

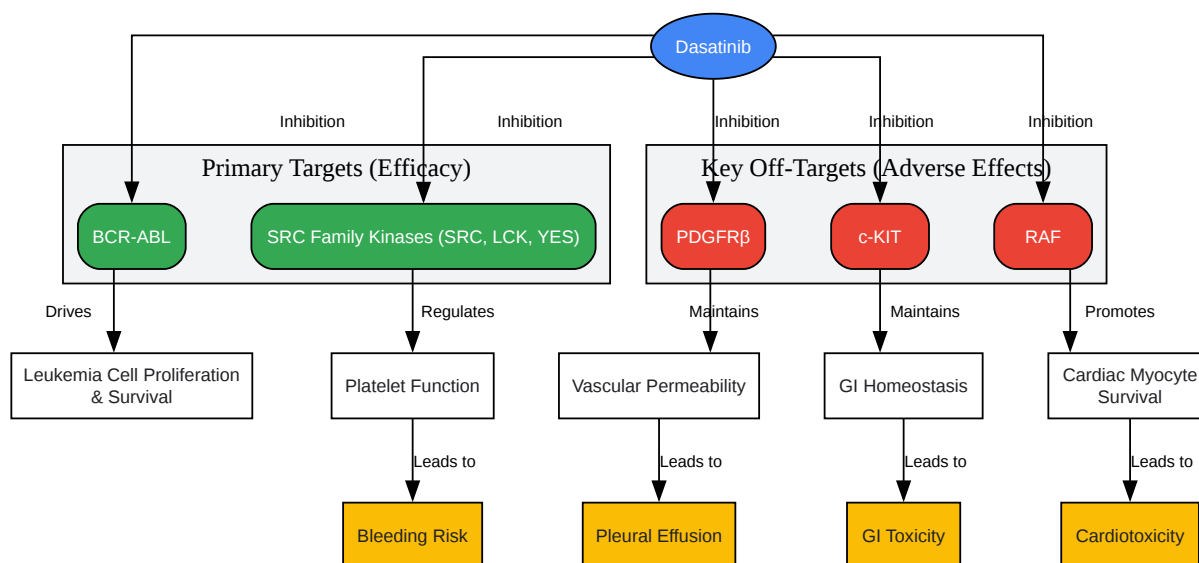
Pleural Effusion: A hallmark toxicity of Dasatinib, occurring in up to 35% of patients, is pleural effusion (fluid accumulation around the lungs).^{[4][5]} This is strongly linked to the off-target inhibition of platelet-derived growth factor receptor beta (PDGFR β).^[5] PDGFR β signaling is crucial for maintaining vascular integrity, and its inhibition by Dasatinib is thought to increase endothelial permeability, leading to fluid leakage into the pleural space.^{[4][5]}

Cardiovascular Toxicity: Dasatinib has been associated with an increased risk of cardiovascular events, including congestive heart failure and pulmonary arterial hypertension (PAH).^{[3][6]} While the exact mechanisms are multifactorial, off-target inhibition of kinases such as RAF is believed to play a role.^[3] Inhibition of the RAF/MEK/ERK pro-survival pathway in cardiac myocytes can contribute to cardiotoxicity.^[3]

Bleeding and Platelet Dysfunction: Dasatinib's potent inhibition of SRC family kinases, which are critical for platelet activation and aggregation, can lead to an increased risk of bleeding.^[7]

Gastrointestinal Toxicity: Diarrhea is a common side effect of Dasatinib, which may be partly attributed to the inhibition of c-KIT in the gastrointestinal tract.^[8]

The following diagram illustrates the signaling pathways of Dasatinib's primary targets and key off-targets implicated in its adverse effects.



[Click to download full resolution via product page](#)

Caption: Signaling pathways affected by Dasatinib.

Comparative Analysis with Alternative TKIs

The choice between Dasatinib and its alternatives, primarily Imatinib and Nilotinib, is a critical clinical decision guided by factors such as efficacy, resistance profile, and patient comorbidities.

Table 2: Head-to-Head Comparison of Dasatinib, Imatinib, and Nilotinib in Newly Diagnosed CML

Feature	Dasatinib	Imatinib	Nilotinib
Primary Target	BCR-ABL, SRC Family Kinases	BCR-ABL, c-KIT, PDGFR	BCR-ABL, c-KIT, PDGFR
Potency against BCR-ABL	High	Moderate	High
Major Molecular Response (MMR) at 12 months	~46%	~28%	~44%
Complete Cytogenetic Response (CCyR) at 12 months	~77%	~66%	~80%
Common Adverse Events	Pleural effusion, myelosuppression, headache, diarrhea, rash	Fluid retention, muscle cramps, fatigue, nausea, rash	Hyperglycemia, hyperlipidemia, pancreatitis, cardiovascular events
Activity against Imatinib-resistant mutations (excluding T315I)	Yes	No	Yes

Data compiled from various clinical trials, including the DASISION and ENESTnd studies.[9]

Imatinib (Gleevec®): The first-generation TKI, Imatinib, is more selective than Dasatinib, with a narrower off-target profile. This generally translates to a more manageable side-effect profile, with fluid retention and muscle cramps being the most common.[10] However, its lower potency and susceptibility to resistance mutations in the ABL kinase domain are significant limitations.

Nilotinib (Tasigna®): Another second-generation TKI, Nilotinib, is structurally related to Imatinib but with higher potency against BCR-ABL.[11] Its off-target profile is also narrower than that of Dasatinib. However, Nilotinib is associated with a distinct set of adverse events, most notably metabolic issues like hyperglycemia and hyperlipidemia, as well as an increased risk of cardiovascular occlusive events.[10]

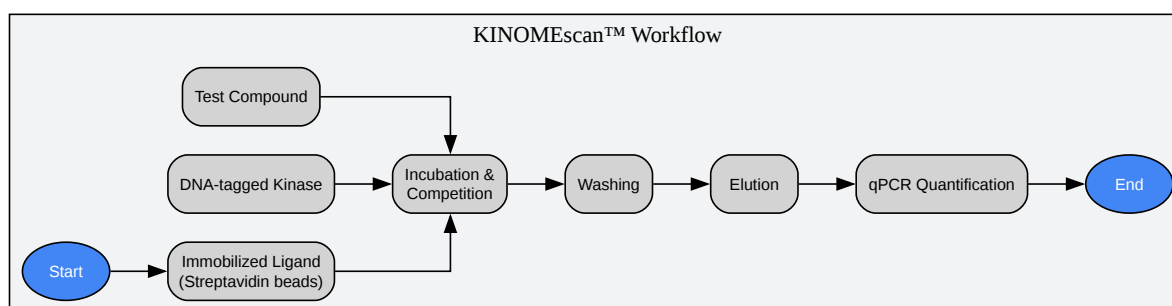
Experimental Protocols for Off-Target Profiling

The robust characterization of a kinase inhibitor's off-target profile is paramount for both preclinical development and clinical application. The following are detailed protocols for two key experimental workflows.

KINOMEScan™ Assay for Kinome-Wide Selectivity Profiling

The KINOMEScan™ assay is a competitive binding assay that quantitatively measures the interaction of a test compound with a large panel of kinases.

Experimental Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: KINOMEScan™ experimental workflow.

Step-by-Step Methodology:

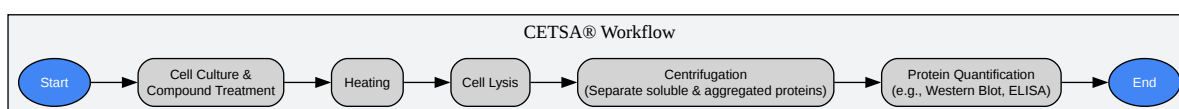
- **Assay Preparation:** A proprietary, immobilized ligand is prepared on a solid support (e.g., streptavidin beads). A panel of human kinases, each tagged with a unique DNA barcode, is used.

- **Competition Assay:** The DNA-tagged kinases are incubated with the immobilized ligand and the test compound at various concentrations. The test compound competes with the immobilized ligand for binding to the active site of the kinase.
- **Washing:** Unbound components are washed away, leaving only the kinase-ligand complexes that have formed on the solid support.
- **Elution and Quantification:** The DNA tags from the bound kinases are eluted and quantified using quantitative PCR (qPCR). The amount of kinase bound to the immobilized ligand is inversely proportional to the affinity of the test compound for the kinase.
- **Data Analysis:** The qPCR data is used to calculate the dissociation constant (K_d) for the interaction between the test compound and each kinase in the panel.

Cellular Thermal Shift Assay (CETSA®) for Target Engagement in Cells

CETSA® is a powerful biophysical method to assess whether a compound binds to its target protein within the complex environment of a living cell.

Experimental Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: CETSA® experimental workflow.

Step-by-Step Methodology:

- **Cell Treatment:** Intact cells are incubated with the test compound or a vehicle control for a specified time.

- **Thermal Challenge:** The cell suspensions are heated to a range of temperatures in a thermal cycler. Unbound proteins will denature and aggregate at their characteristic melting temperatures.
- **Cell Lysis:** The cells are lysed to release their contents.
- **Separation of Soluble and Aggregated Proteins:** The lysates are centrifuged at high speed to pellet the aggregated, denatured proteins.
- **Quantification of Soluble Protein:** The amount of the target protein remaining in the soluble fraction (supernatant) is quantified using methods such as Western blotting, ELISA, or mass spectrometry.
- **Data Analysis:** A "melting curve" is generated by plotting the amount of soluble protein as a function of temperature. A shift in the melting curve to a higher temperature in the presence of the compound indicates that the compound has bound to and stabilized the target protein.

Conclusion: A Call for Comprehensive Profiling

The case of Dasatinib exemplifies the critical importance of understanding a drug's off-target effects. While its broad kinase inhibition profile contributes to its high efficacy, it is also the source of its most significant clinical toxicities. For researchers and drug developers, a comprehensive approach to off-target profiling using a combination of kinome-wide screening, cellular target engagement assays, and phenotypic screening is not just beneficial but essential. This allows for a more complete understanding of a compound's mechanism of action, aids in the prediction of potential side effects, and ultimately contributes to the development of safer and more effective targeted therapies.

References

- Porkka, K., & Koskenvesa, P. (2008). Pleural effusions due to dasatinib. *Current opinion in oncology*, 20(2), 224–229. [[Link](#)]
- Jernberg, A., Schiöler, L., & Rådinger, M. (2019). Dasatinib increases endothelial permeability leading to pleural effusion. *European Respiratory Journal*, 53(5), 1802347. [[Link](#)]

- Al-Abcha, A., & Salama, M. (2021). Dasatinib-Induced Pleural and Pericardial Effusions. *Cureus*, 13(10), e19001. [\[Link\]](#)
- Synapse, P. (2024, July 17). What is the mechanism of Dasatinib? Patsnap. [\[Link\]](#)
- Gambacorti-Passerini, C., Aroldi, A., & Piazza, R. (2013). The relative efficacy of imatinib, dasatinib and nilotinib for newly diagnosed chronic myeloid leukemia: a systematic review and network meta-analysis. *Journal of the National Cancer Institute*, 105(5), 350–357. [\[Link\]](#)
- Hasinoff, B. B., & Patel, D. (2020). Mechanisms of the Cardiac Myocyte-Damaging Effects of Dasatinib. *Cardiovascular toxicology*, 20(4), 435–444. [\[Link\]](#)
- Pediatric Oncall. (n.d.). Dasatinib. Drug Index. [\[Link\]](#)
- DiscoverX. (n.d.). dasatinib | DiscoverX KINOMEScan® screen. [\[Link\]](#)
- Abbas, R., & Hug, B. A. (2022). Adverse reactions after treatment with dasatinib in chronic myeloid leukemia: Characteristics, potential mechanisms, and clinical management strategies. *Frontiers in Oncology*, 12, 947355. [\[Link\]](#)
- Abram, C. L., & Lowell, C. A. (2012). The shady side of dasatinib. *Blood*, 119(21), 4811–4812. [\[Link\]](#)
- Jabbour, E., & Kantarjian, H. (2010). Dasatinib and nilotinib in imatinib-resistant Philadelphia-positive chronic myelogenous leukemia: a 'head-to-head comparison'. *Leukemia & lymphoma*, 51(4), 583–591. [\[Link\]](#)
- Mitsuishi, T., Hayakawa, F., & Kiyoi, H. (2020). Comparison of Dasatinib- and Imatinib-Related Cardiotoxic Adverse Events in Japanese Patients With Chronic Myeloid Leukemia and Gastrointestinal Stromal Tumor. *Circulation Reports*, 2(11), 666–673. [\[Link\]](#)
- HMS LINCS Project. (2018, January 18). KINOMEScan data. [\[Link\]](#)
- Martínez-Molina, D., & Nordlund, P. (2016). The cellular thermal shift assay: a novel biophysical assay for in situ drug target engagement and mechanistic biomarker studies. *Annual review of pharmacology and toxicology*, 56, 141–161. [\[Link\]](#)

- Cancer Research UK. (n.d.). Dasatinib. [\[Link\]](#)
- Drugs.com. (2025, September 18). Dasatinib Side Effects. [\[Link\]](#)
- Jiang, Q., et al. (2021). Comparison of the Efficacy Among Nilotinib, Dasatinib, Flumatinib and Imatinib in Newly Diagnosed Chronic-Phase Chronic Myeloid Leukemia Patients: A Real-World Multi-Center Retrospective Study. *Frontiers in Oncology*, 11, 730691. [\[Link\]](#)
- Breccia, M., & Alimena, G. (2022). Adverse reactions after treatment with dasatinib in chronic myeloid leukemia: Characteristics, potential mechanisms, and clinical management strategies. *Frontiers in Oncology*, 12, 947355. [\[Link\]](#)
- EUBOPEN. (n.d.). NanoLuc and HiBIT CETSA assays to assess cellular target engagement of compounds in cells. [\[Link\]](#)
- Pane, F., et al. (2016). Comparison of Dasatinib, Nilotinib, and Imatinib in the Treatment of Chronic Myeloid Leukemia. *Journal of cellular physiology*, 231(3), 680–687. [\[Link\]](#)
- Jabbour, E., & Cortes, J. (2022). Adverse events and dose modifications of tyrosine kinase inhibitors in chronic myelogenous leukemia. *Frontiers in Oncology*, 12, 947355. [\[Link\]](#)
- Jafari, R., Almqvist, H., Axelsson, H., Ignatushchenko, M., Lundbäck, T., Nordlund, P., & Molina, D. M. (2014). The cellular thermal shift assay for evaluating drug target interactions in cells. *Nature protocols*, 9(9), 2100–2122. [\[Link\]](#)
- Eurofins DiscoverX Corporation. (n.d.). Workflow of the kinase-based screening assay of the marine extracts. *ResearchGate*. [\[Link\]](#)
- Marugan, J., & Brough, P. A. (2016). Phenotypic Screening Approaches to Develop Aurora Kinase Inhibitors: Drug Discovery Perspectives. *Frontiers in oncology*, 5, 299. [\[Link\]](#)
- Ghotaslou, A., et al. (2022). A narrative review on adverse effects of dasatinib with a focus on pharmacotherapy of dasatinib-induced pulmonary toxicities. *DARU Journal of Pharmaceutical Sciences*, 30(1), 195–207. [\[Link\]](#)
- Mayo Clinic. (n.d.). Dasatinib (oral route). [\[Link\]](#)

- Al-Samkari, H., & Berliner, N. (2022). High-Throughput Cellular Thermal Shift Assay (CETSA) using Acoustic Transfer of Protein Lysates. Journal of visualized experiments : JoVE, (180), e63491. [[Link](#)]
- Pelago Bioscience. (n.d.). CETSA®: Measuring Target Engagement in Whole Blood. [[Link](#)]
- Bio-protocol. (n.d.). Determination of Ligand-Target Interaction in vitro by Cellular Thermal Shift Assay and Isothermal Dose-response Fingerprint Assay. [[Link](#)]
- Shieh, M. P., Mitsuhashi, M., & Lilly, M. (2011). Comparison of dasatinib, nilotinib, high-dose imatinib, and bosutinib as first-line treatment of CML-CP, in terms of response at 12 months, PFS, and toxicity. Journal of clinical oncology, 29(15_suppl), 6529-6529. [[Link](#)]
- HMS LINCS Project. (2018, January 18). KINOMEscan data. [[Link](#)]
- Reaction Biology. (2024, July 2). Step-by-Step Guide to Kinase Inhibitor Development. [[Link](#)]
- Booij, T. H., et al. (2017). High-Throughput Phenotypic Screening of Kinase Inhibitors to Identify Drug Targets for Polycystic Kidney Disease. SLAS discovery, 22(8), 991–1002. [[Link](#)]
- Eurofins Discovery. (n.d.). KINOMEscan Technology. [[Link](#)]
- Deák, L., et al. (2021). Dasatinib Inhibits Procoagulant and Clot Retracting Activities of Human Platelets. International Journal of Molecular Sciences, 22(16), 8758. [[Link](#)]
- KINOMEscan. (n.d.). KINOMEscan® Kinase Profiling Platform. [[Link](#)]
- Scalzulli, E., et al. (2021). Real-life comparison of nilotinib versus dasatinib as second-line therapy in chronic phase chronic myeloid leukemia patients. Annals of hematology, 100(5), 1227–1234. [[Link](#)]
- 崔瑞廷, Tim 細胞影像分析工程師 KINOMEscan. (n.d.). [[Link](#)]
- HMS LINCS Project. (n.d.). Assays. [[Link](#)]
- ResearchGate. (n.d.). Adverse events associated with dasatinib (all treated patients). [[Link](#)]

- The Hospitalist. (2021, April 6). Dasatinib vs nilotinib as second-line therapy for CML-CP in real-life setting. [\[Link\]](#)
- Giansanti, P., et al. (2020). Imatinib-Induced Changes in Protein Expression and ATP-Binding Affinities of Kinases in Chronic Myelocytic Leukemia Cells. *Journal of proteome research*, 19(4), 1634–1643. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online.](#)

Sources

- 1. Dasatinib-induced pleural effusion: Chylothorax, an option to consider - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Mechanisms of the Cardiac Myocyte-Damaging Effects of Dasatinib - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. publications.ersnet.org [publications.ersnet.org]
- 5. Dasatinib-Induced Pleural and Pericardial Effusions - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Comparison of Dasatinib- and Imatinib-Related Cardiotoxic Adverse Events in Japanese Patients With Chronic Myeloid Leukemia and Gastrointestinal Stromal Tumor [jstage.jst.go.jp]
- 7. ashpublications.org [ashpublications.org]
- 8. Adverse reactions after treatment with dasatinib in chronic myeloid leukemia: Characteristics, potential mechanisms, and clinical management strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Tyrosine Kinase Inhibitors | Mechanisms of the Cardiac Myocyte-Damaging Effects of Dasatinib | springermedicine.com [springermedicine.com]
- 10. Frontiers | Adverse events and dose modifications of tyrosine kinase inhibitors in chronic myelogenous leukemia [frontiersin.org]
- 11. Dasatinib Inhibits Procoagulant and Clot Retracting Activities of Human Platelets [mdpi.com]

- To cite this document: BenchChem. [Navigating the Kinome: A Comparative Guide to the Off-Target Effects of Dasatinib]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b171476/docs#navigating-the-kinome-a-comparative-guide-to-the-off-target-effects-of-dasatinib\]](https://www.benchchem.com/product/b171476/docs#navigating-the-kinome-a-comparative-guide-to-the-off-target-effects-of-dasatinib)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)